

Application Note: High-Resolution Characterization of 6-(Pentyloxy)pyrimidine-2,4-diamine

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Compound of Interest

Compound Name:	6-(Pentyloxy)pyrimidine-2,4-diamine
CAS No.:	531504-31-1
Cat. No.:	B15409942

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Introduction & Chemical Context

6-(Pentyloxy)pyrimidine-2,4-diamine is a lipophilic member of the 2,4-diaminopyrimidine class. Structurally analogous to Minoxidil intermediates (such as 6-chloro-2,4-diaminopyrimidine), this molecule is often encountered as a process impurity in the synthesis of pyrimidine-based vasodilators or as a scaffold in the development of novel dihydrofolate reductase (DHFR) inhibitors.

The characterization of this molecule presents specific analytical challenges:

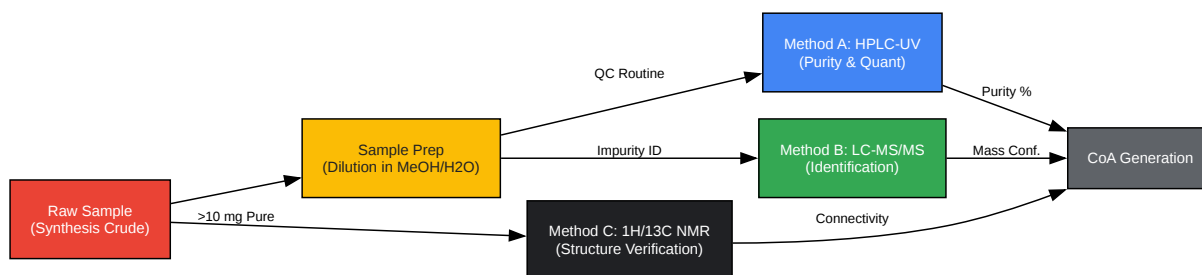
- **Basicity:** The 2,4-diamino functionality imparts significant basicity ($pK_a \sim 7.0-7.6$), leading to severe peak tailing on standard silica-based C18 columns due to silanol interactions.
- **UV Profile:** While the pyrimidine core offers strong absorbance, the lack of extensive conjugation in the pentyloxy tail requires optimized detection wavelengths.

- Structural Isomerism: Differentiating the O-alkylated product from potential N-alkylated by-products requires rigorous structural elucidation via NMR and MS.

This guide provides a validated, multi-modal analytical framework designed to ensure 99.0%+ purity and definitive structural identification.

Analytical Workflow Strategy

The following diagram outlines the logical flow for characterizing this compound, moving from separation to structural confirmation.



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Caption: Integrated analytical workflow ensuring purity (HPLC), identity (MS), and structural integrity (NMR).

Protocol A: High-Performance Liquid Chromatography (HPLC)

Purpose: Quantitative purity assessment and impurity profiling.

Rationale for Method Selection

Standard reverse-phase gradients often fail for diaminopyrimidines due to amine-silanol interactions. To mitigate this, we employ an Ion-Pairing (IP) Strategy. The use of Octanesulfonic

Acid (OSA) creates neutral ion pairs with the protonated amines, improving retention and peak symmetry.

Experimental Parameters

Parameter	Condition
Column	C18 End-capped (e.g., Agilent Zorbax SB-C18), 250 x 4.6 mm, 5 µm
Mobile Phase A	20 mM Phosphate Buffer (pH 3.0) + 10 mM Sodium 1-Octanesulfonate
Mobile Phase B	Acetonitrile (HPLC Grade)
Flow Rate	1.0 mL/min
Column Temp	30°C
Detection	UV-DAD at 230 nm (primary) and 270 nm (secondary)
Injection Vol	10 µL
Diluent	Mobile Phase A : Acetonitrile (80:20 v/v)

Gradient Program

Time (min)	% Mobile Phase A	% Mobile Phase B
0.0	90	10
5.0	90	10
20.0	40	60
25.0	40	60
26.0	90	10
35.0	90	10

System Suitability Criteria (Self-Validation)

- Tailing Factor (T): Must be < 1.5. (If > 1.5, increase OSA concentration or lower pH slightly).
- Theoretical Plates (N): > 5000.
- Resolution (Rs): > 2.0 between the main peak and any nearest impurity (e.g., unreacted 2,4-diamino-6-chloropyrimidine).

Protocol B: LC-MS/MS Characterization

Purpose: Definitive identification and fragmentation analysis.^{[1][2]}

Note: Do NOT use the ion-pairing method for MS, as sulfonates suppress ionization. Use the volatile buffer method below.

Method Conditions

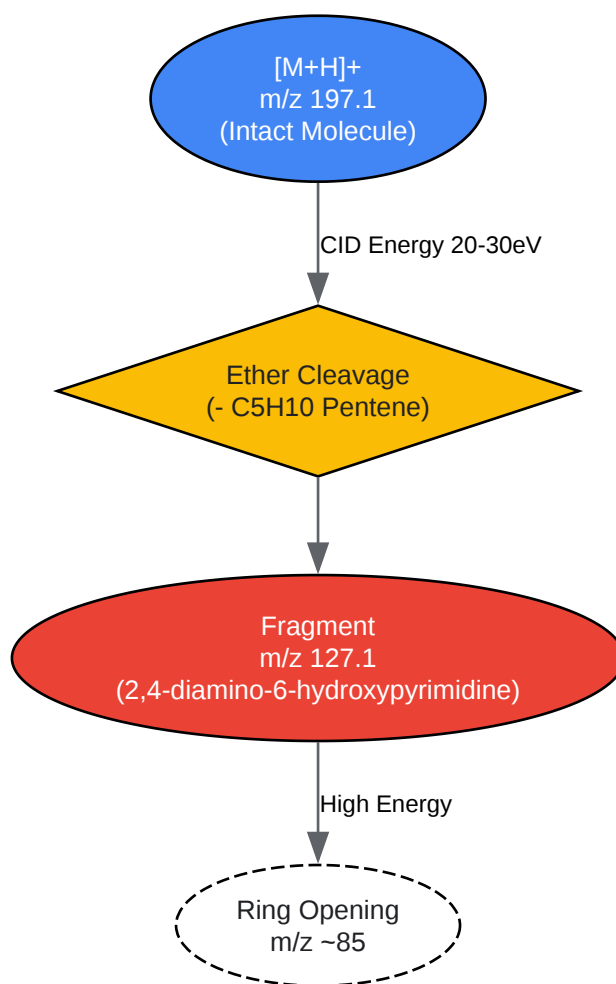
- Mobile Phase A: 0.1% Formic Acid in Water
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile
- Ionization: Electrospray Ionization (ESI), Positive Mode
- Scan Range: 50 – 500 m/z

Fragmentation Pathway Analysis

The fragmentation of **6-(Pentyloxy)pyrimidine-2,4-diamine** follows a distinct pathway driven by the stability of the pyrimidine ring and the lability of the ether linkage.

Predicted Fragmentation:

- Precursor $[M+H]^+$: m/z ~197.1
- Primary Loss: Neutral loss of pentene (C₅H₁₀, 70 Da) via McLafferty-type rearrangement or inductive cleavage at the ether oxygen.
- Product Ion: 2,4-diamino-6-hydroxypyrimidine core (m/z ~127.1).



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Caption: ESI+ Fragmentation pathway showing characteristic loss of the pentyloxy side chain.

Protocol C: Structural Elucidation (NMR)

Purpose: Confirmation of the O-alkylation (vs. N-alkylation) and integrity of the pentyl chain.

Sample Preparation[2][3][4][5][6][7]

- Solvent: DMSO-d₆ (Preferred due to solubility of the pyrimidine core).
- Concentration: 10-15 mg in 0.6 mL.

Expected Chemical Shifts (1H NMR, 400 MHz)

Proton Group	Shift (δ , ppm)	Multiplicity	Integration	Assignment Logic
Pyrimidine H-5	5.0 – 5.3	Singlet (s)	1H	Characteristic shielded aromatic proton on the pyrimidine ring.
NH2 (C-2)	5.8 – 6.2	Broad Singlet	2H	Exchangeable amine protons (deshielded by ring nitrogen).
NH2 (C-4)	6.3 – 6.8	Broad Singlet	2H	Second amine group (shifts may vary with concentration).
O-CH2-	4.1 – 4.2	Triplet (t)	2H	Diagnostic for O-alkylation. If N-alkylated, this would shift upfield to ~3.2-3.5 ppm.
-CH2- (Chain)	1.6 – 1.8	Multiplet (m)	2H	Beta-methylene protons.
-CH2- (Chain)	1.3 – 1.5	Multiplet (m)	4H	Bulk methylene chain.
-CH3 (Terminal)	0.85 – 0.95	Triplet (t)	3H	Terminal methyl group.

Critical Check: The presence of the triplet at ~4.1 ppm confirms the oxygen linkage. An N-alkyl impurity would show a triplet significantly more upfield (closer to 3.0 - 3.5 ppm).

References

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